

Application Notes: In Vivo Mitochondrial Imaging Using MitoSOX™ Red

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Compound of Interest

Compound Name: Mito-So

Cat. No.: B16347785

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mitochondrial dysfunction, particularly the overproduction of reactive oxygen species (ROS), is a key factor in a wide range of pathologies, including neurodegenerative diseases, cardiovascular disorders, and drug-induced toxicity. Among the various ROS, superoxide ($O_2^{\bullet-}$) is a primary radical species generated within the mitochondria. Accurate in vivo detection of mitochondrial superoxide is crucial for understanding disease mechanisms and evaluating the efficacy of novel therapeutics.

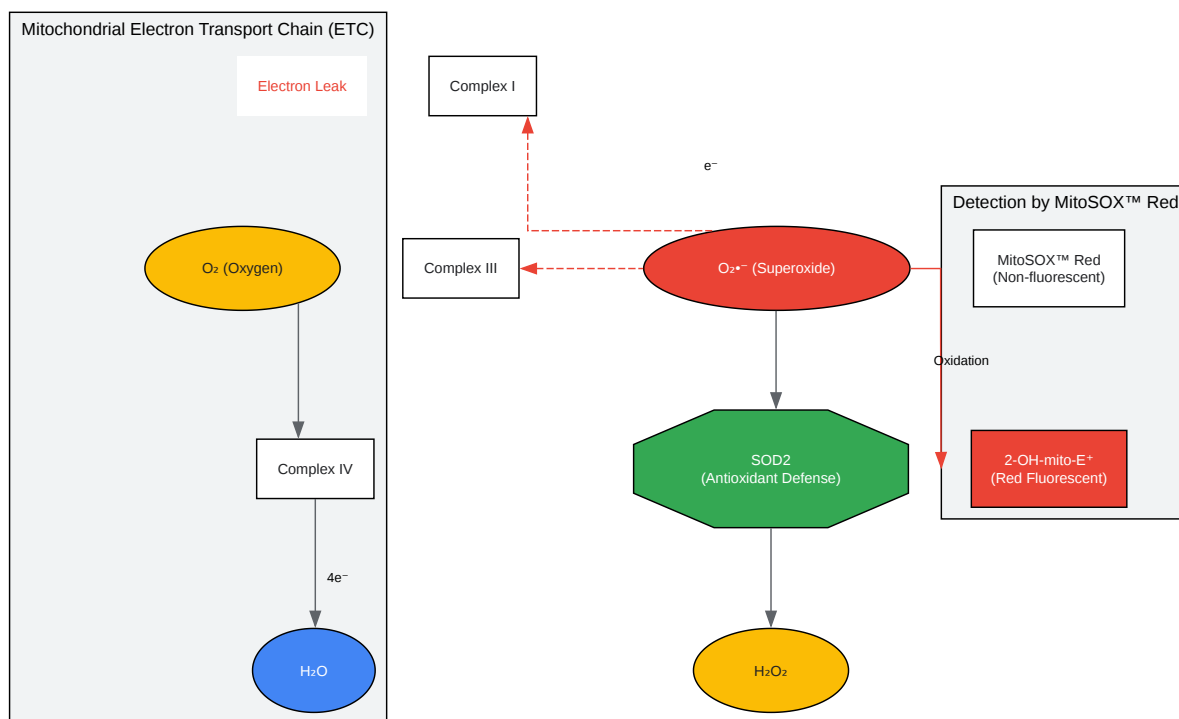
This document provides detailed application notes and protocols for the use of MitoSOX™ Red, a fluorogenic probe designed for the highly selective in vivo and in vitro detection of superoxide in the mitochondria of living cells. While the query specified "Mito-So," the widely established and validated probe for this application is MitoSOX™ Red, and all subsequent information pertains to this reagent.

Mechanism of Action

MitoSOX™ Red is a derivative of hydroethidine (also known as dihydroethidium) that contains a triphenylphosphonium (TPP⁺) cation.[1] This positively charged moiety facilitates the probe's accumulation within the negatively charged mitochondrial matrix, driven by the mitochondrial membrane potential.

Once localized in the mitochondria, the hydroethidine component of MitoSOX™ Red is selectively oxidized by superoxide (O₂•⁻) to form the specific product 2-hydroxy-mito-ethidium (2-OH-mito-E⁺).[2] This oxidation reaction is accompanied by a significant increase in fluorescence. The 2-OH-mito-E⁺ product intercalates with mitochondrial nucleic acids, further enhancing its fluorescent signal and retention within the organelle.[3] The resulting bright red fluorescence can be visualized and quantified using fluorescence microscopy, flow cytometry, or in vivo imaging systems. For definitive quantification, high-performance liquid chromatography (HPLC) can be used to measure the specific 2-OH-mito-E⁺ product in tissue lysates.[4][5]

Signaling Pathway for Mitochondrial Superoxide Production and Detection



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Mitochondrial superoxide production and detection pathway.

Applications in Research and Drug Development

- Disease Modeling: Quantify mitochondrial oxidative stress in animal models of neurodegeneration (e.g., Parkinson's, Alzheimer's), cardiovascular disease, diabetes, and cancer.[4][6]

- **Pharmacodynamic Studies:** Assess the in vivo efficacy of novel antioxidant therapies or drugs targeting mitochondrial function by measuring their ability to reduce superoxide levels.
- **Toxicology and Drug Safety:** Evaluate the potential for drug candidates to induce mitochondrial toxicity by monitoring for increases in superoxide production in key organs like the liver, heart, and kidneys.
- **Basic Research:** Investigate the fundamental role of mitochondrial ROS in cellular signaling, aging, and metabolic regulation.

Quantitative Data Summary

The following tables summarize quantitative data from studies using MitoSOX™ Red to measure changes in mitochondrial superoxide levels under various conditions.

Table 1: In Vitro/Ex Vivo Fluorescence and HPLC Data

Assay Type	Model System	Stressor/Condition	Fold Change in Signal (vs. Control)	Reference
Confocal Microscopy	H9c2 Cardiomyocytes	100 µM Antimycin A (1 hr)	5.5 ± 0.17	[7]
Flow Cytometry	H9c2 Cardiomyocytes	100 µM Paraquat (1 hr)	6.9 ± 0.32	[7]
Flow Cytometry	H9c2 Cardiomyocytes	1 µM Doxorubicin (24 hr)	4.3 ± 0.37	[7]
Flow Cytometry	Human Coronary Artery Endothelial Cells	30 mM D-Glucose (48 hr)	3.8 ± 0.39	[7]
HPLC	Isolated Rat Heart Mitochondria	Angiotensin-II Induced Hypertension	Significant increase in 2-OH-mito-E ⁺	[4][5]

| HPLC | Isolated Rat Heart Mitochondria | Streptozotocin-Induced Diabetes | Significant increase in 2-OH-mito-E⁺ [\[\[4\]\[5\]](#) |

Table 2: In Vivo Administration Parameters

Animal Model	Administration Route	Probe Concentration / Dose	Vehicle	Key Application	Reference
Mouse	Intravenous (IV) or Intraperitoneal (IP)	10-50 µM	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	General in vivo fluorescence imaging	[1]
Mouse	Intrathecal (i.t.)	33 µM (10 µL total volume)	1:1 DMSO and saline	Spinal cord superoxide imaging	[8]

| Rat | Not specified for live imaging | 5 µM (for ex vivo tissue incubation) | PBS | Ex vivo analysis of aortic tissue [\[\[6\]](#) |

Experimental Protocols

Protocol 1: In Vivo Imaging of Mitochondrial Superoxide in Mice

This protocol describes a general procedure for non-invasive fluorescence imaging of mitochondrial superoxide in a mouse model.

1. Materials:

- MitoSOX™ Red Mitochondrial Superoxide Indicator (e.g., Thermo Fisher M36008)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile Saline (0.9% NaCl)

- PEG300, Tween-80 (for vehicle)
- Anesthetic (e.g., isoflurane)
- In vivo imaging system (IVIS) with appropriate filters (Excitation: ~510 nm or ~396 nm for higher specificity; Emission: ~580 nm)

2. Preparation of MitoSOX™ Red Injection Solution:

- Allow one vial of MitoSOX™ Red (50 µg) to warm to room temperature.
- Prepare a 5 mM stock solution by dissolving the 50 µg of MitoSOX™ Red in 13.2 µL of anhydrous DMSO. Protect from light and use promptly.
- Prepare the sterile injection vehicle: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)
- Dilute the MitoSOX™ Red stock solution in the injection vehicle to achieve the final desired concentration (e.g., 10-50 µM). The final injection volume is typically 100-200 µL for a 25g mouse.[\[1\]](#)

3. Animal Procedure:

- Anesthetize the mouse using a suitable anesthetic (e.g., isoflurane) and maintain anesthesia throughout the imaging session.
- Acquire a baseline fluorescence image of the animal before probe administration.
- Administer the prepared MitoSOX™ Red solution via intravenous (tail vein) or intraperitoneal injection.[\[1\]](#)
- Allow the probe to circulate and accumulate in the target tissues for 15-30 minutes.[\[1\]](#)
- Place the anesthetized animal in the in vivo imaging system.
- Acquire fluorescence images at various time points as required by the experimental design.

4. Data Analysis:

- Using the imaging system's software, define regions of interest (ROIs) over the target organs or tissues.
- Quantify the average fluorescence intensity within each ROI.
- Subtract background fluorescence and normalize the signal to the baseline image or to a control group of animals.

Protocol 2: Ex Vivo HPLC Quantification of MitoSOX™ Red Oxidation Product

This protocol provides a highly specific method to quantify the superoxide-specific product 2-OH-mito-E⁺ from tissue homogenates following in vivo experiments.[\[4\]](#)[\[6\]](#)

1. Materials:

- Tissues harvested from animals (from Protocol 1 or other in vivo studies)
- Homogenization buffer (e.g., HEPES or PBS-based)
- Liquid nitrogen
- HPLC system with fluorescence detector
- Acetonitrile and Citrate buffer (for mobile phase)
- 2-OH-mito-E⁺ standard (synthesis required or commercially sourced)

2. Sample Preparation:

- Immediately after harvesting, snap-freeze tissues in liquid nitrogen and store at -80°C until analysis.
- Homogenize the frozen tissue in ice-cold buffer.
- Centrifuge the homogenate to pellet debris. The supernatant can be used for analysis of whole-cell ROS. For mitochondrial-specific ROS, perform mitochondrial isolation via differential centrifugation.

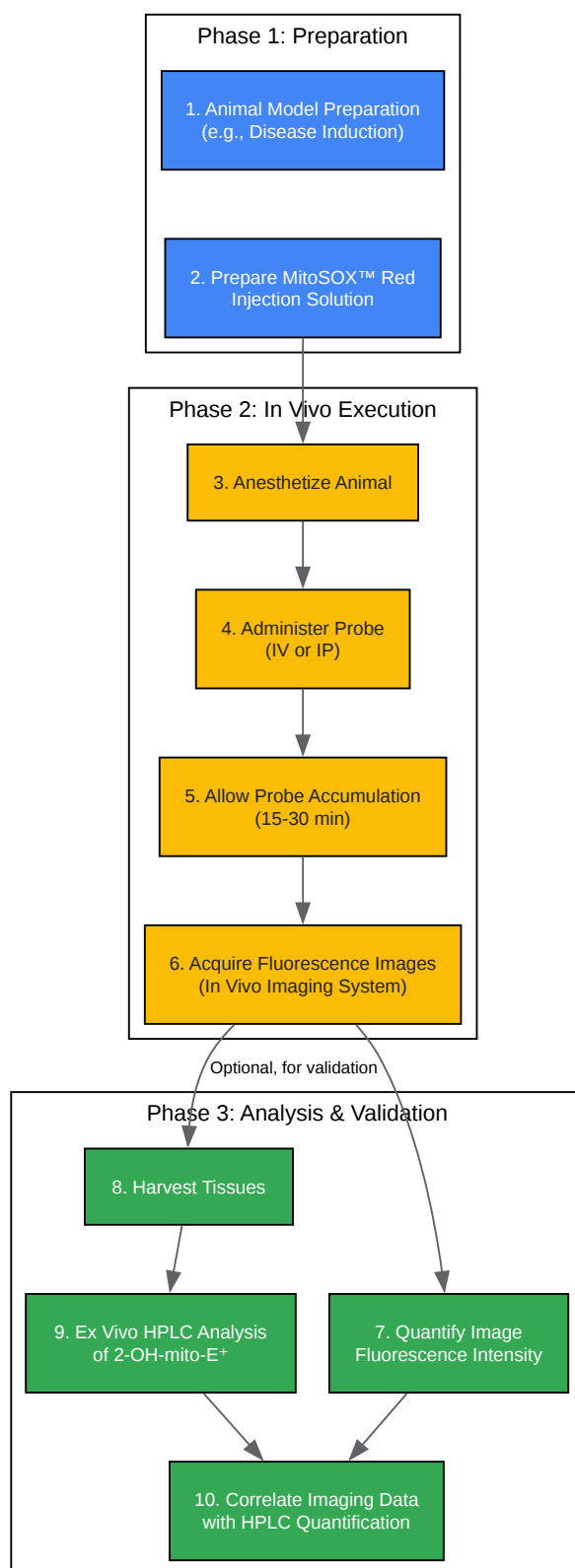
- Incubate the mitochondrial fraction or whole-cell lysate with 5 μ M MitoSOX™ Red for 15-30 minutes at 37°C.[6]
- Stop the reaction and precipitate proteins (e.g., with ice-cold acetonitrile or methanol).
- Centrifuge to pellet the precipitated protein and collect the supernatant for HPLC analysis.

3. HPLC Analysis:

- Mobile Phase: A gradient of Acetonitrile and an aqueous component like Citrate buffer (e.g., 50 mM, pH 2.2) is used.[4][6]
- Gradient Example:
 - 0 min: 22% Acetonitrile
 - 10 min: 50% Acetonitrile
 - 22 min: 63% Acetonitrile
 - 23-25 min: 100% Acetonitrile
 - 25-27 min: 22% Acetonitrile[4][6]
- Flow Rate: 0.5 mL/min.
- Detection: Use a fluorescence detector with excitation at ~500 nm and emission at ~580 nm to detect 2-OH-mito-E⁺. [4][6]
- Quantification: Generate a standard curve using the 2-OH-mito-E⁺ standard. Calculate the concentration of the product in the samples by comparing peak areas to the standard curve. Normalize results to the total protein content of the initial lysate.

Visualized Workflows

Experimental Workflow for In Vivo Imaging and Ex Vivo Validation



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